

Bederocin Mechanism of Action and Quantitative Data

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Compound Focus: Bederocin

CAS No.: 757942-43-1

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Bederocin (also known as REP-8839) is a novel inhibitor of **bacterial methionyl-tRNA synthetase (MetRS)**, an essential enzyme for protein synthesis [1]. This mechanism is distinct from other protein synthesis inhibitors like mupirocin, which targets isoleucyl-tRNA synthetase [2].

The table below summarizes quantitative binding data for **Bederocin** against *Staphylococcus aureus* MetRS, including various mutant forms [3]:

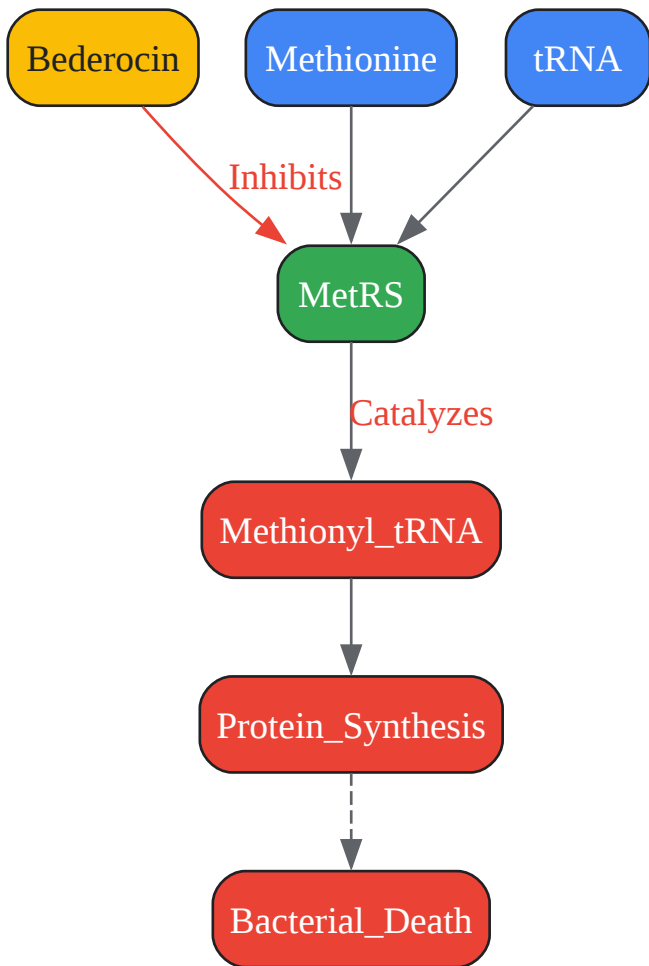
Enzyme Variant	Ki (nM)	pKi
MetRS (Wild-Type)	Information not available in results	Information not available in results
MetRS L213W mutant	0.04	10.4
MetRS A247E mutant	0.06	10.22
MetRS I57N mutant	0.08	10.1
MetRS V108M mutant	0.11	9.96
MetRS G223C mutant	0.51	9.29
MetRS I57N V242F mutant	15	7.82

Enzyme Variant	Ki (nM)	pKi
MetRS I57N A247E mutant	60	7.22
MetRS G54S mutant	85	7.07
MetRS I57N I238F mutant	350	6.46
MetRS I57N G54S mutant	900	6.05
MetRS G54A A64P mutant	1900	5.72

This binding data is crucial for understanding drug-enzyme interactions and the potential impact of resistance mutations.

Mechanism of Action and Target Visualization

Bederocin inhibits MetRS by binding to the enzyme's active site, which prevents the formation of methionyl-tRNA and subsequently halts bacterial protein synthesis [1] [4]. The following diagram illustrates this process and the logical flow for investigating the inhibitor.



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Figure 1: **Bederocin** inhibits MetRS, blocking methionyl-tRNA formation and protein synthesis.

Suggested Experimental Approaches

The search results do not contain detailed methodologies for testing **Bederocin**. For a comprehensive assessment of its anti-staphylococcal activity, you would need to establish the following core experiments, drawing from standard microbiological and biochemical principles:

- **Minimum Inhibitory Concentration (MIC) Determinations:** Conduct broth microdilution assays according to guidelines like CLSI or EUCAST to define the potency of **Bederocin** against a panel of *S. aureus* strains, including MRSA [5].
- **Enzyme Inhibition Assays:** Use purified *S. aureus* MetRS to perform kinetics studies and determine IC50 values, validating the target-specific mechanism of action [3].

- **Resistance Studies:** Passage bacteria under sub-MIC **Bederocin** pressure to investigate potential resistance development, followed by genomic sequencing of evolved mutants to identify resistance mechanisms [3].

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